

# Technical Guide: Physicochemical Properties of Sodium Amide (NaNH<sub>2</sub>)

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## Compound of Interest

Compound Name: Sodium amide

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**Sodium amide**, systematically named sodium azanide and commonly referred to as sodamide, is an inorganic compound extensively utilized as a strong base in organic synthesis.<sup>[1]</sup> Its efficacy in deprotonation reactions, without acting as a nucleophile, makes it a valuable reagent. This guide provides a focused overview of its fundamental physicochemical properties, specifically its molecular formula and weight, presented in a manner conducive to research and development applications.

## Molecular Formula and Composition

The molecular formula for **sodium amide** is NaNH<sub>2</sub>.<sup>[1][2][3][4][5]</sup> This formula indicates that each molecule is composed of one sodium (Na) cation and one amide (NH<sub>2</sub><sup>-</sup>) anion. The constituent elements are sodium, nitrogen, and hydrogen.

## Quantitative Physicochemical Data

The following table summarizes the key quantitative data pertaining to the molecular weight of **sodium amide** and the atomic weights of its constituent elements.

Parameter	Symbol/Formula	Value ( g/mol )
Atomic Weight of Sodium	Na	~22.990[6][7][8]
Atomic Weight of Nitrogen	N	~14.007[9][10][11]
Atomic Weight of Hydrogen	H	~1.008[12][13][14]
Molecular Weight of Sodium Amide	NaNH <sub>2</sub>	~39.01[2][3][5]

## Experimental Protocols: Molecular Weight Determination

The molecular weight of a compound such as **sodium amide** is calculated by summing the atomic weights of its constituent atoms.

Methodology:

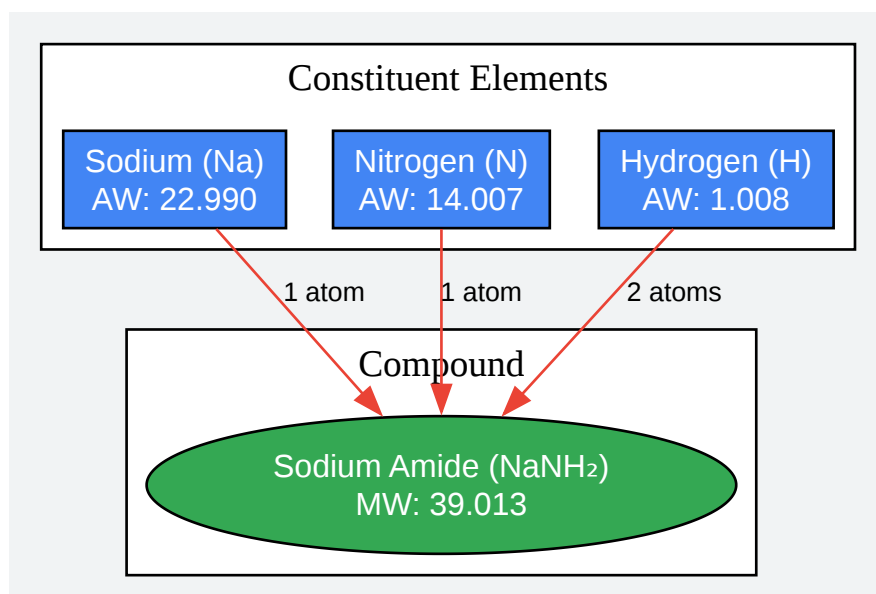
- Identify Constituent Elements: The molecular formula NaNH<sub>2</sub> reveals the presence of one sodium atom, one nitrogen atom, and two hydrogen atoms.
- Obtain Standard Atomic Weights: The standard atomic weights for each element are sourced from IUPAC-approved data.
  - Atomic Weight of Sodium (Na): 22.989769 u
  - Atomic Weight of Nitrogen (N): 14.0067 u
  - Atomic Weight of Hydrogen (H): 1.00794 u
- Calculate Total Molecular Weight: The molecular weight is the sum of the atomic weights of all atoms in the molecule.
  - Molecular Weight (NaNH<sub>2</sub>) = (1 × AW of Na) + (1 × AW of N) + (2 × AW of H)
  - Molecular Weight (NaNH<sub>2</sub>) = (22.990) + (14.007) + (2 × 1.008)

- Molecular Weight ( $\text{NaNH}_2$ ) = 22.990 + 14.007 + 2.016
- Molecular Weight ( $\text{NaNH}_2$ ) = 39.013 g/mol

For most practical laboratory applications, this value is rounded to two decimal places, yielding 39.01 g/mol .[2][3]

## Visualization of Molecular Composition

The following diagram illustrates the elemental composition of **sodium amide**, highlighting the constituent atoms that form the compound.



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